

p,p'-DDE-d8 CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *p,p'*-DDE-d8

Cat. No.: B15544721

[Get Quote](#)

An In-depth Technical Guide to **p,p'-DDE-d8**

This technical guide provides a comprehensive overview of *p,p'*-Dichlorodiphenyldichloroethylene-d8 (**p,p'-DDE-d8**), a deuterated analog of the persistent environmental contaminant *p,p'*-DDE. This document is intended for researchers, scientists, and professionals in drug development and environmental analysis who utilize stable isotope-labeled compounds as internal standards for quantitative analysis.

Core Identity and Properties

CAS Number: 93952-19-3[1][2][3]

Synonyms: 4,4'-DDE-d8, *p,p'*-Dichlorodiphenyldichloroethylene-d8[2][3]

p,p'-DDE-d8 is the deuterium-labeled form of *p,p'*-DDE, a major and persistent metabolite of the insecticide dichlorodiphenyltrichloroethane (DDT).[1][2][3][4] Due to its isotopic labeling, **p,p'-DDE-d8** serves as an ideal internal standard for the accurate quantification of *p,p'*-DDE in various biological and environmental matrices using mass spectrometry-based methods.[3] The parent compound, *p,p'*-DDE, is recognized as a potent antagonist of the androgen receptor.[1][2][3][5]

Molecular Structure

The molecular structure of **p,p'-DDE-d8** is characterized by two chlorophenyl rings attached to a dichloroethene group. In **p,p'-DDE-d8**, the eight hydrogen atoms on the phenyl rings are replaced by deuterium atoms.

Canonical SMILES: ClC1=C(C=C(Cl)C=C1[2H])C(=C(Cl)Cl)C2=C(C=C(Cl)C=C2[2H])[2H]

Physicochemical Data

A summary of the key physicochemical properties of **p,p'-DDE-d8** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₄ D ₈ Cl ₄	[2]
Molecular Weight	326.07 g/mol	[2]
Exact Mass	323.98800	[1]
LogP	6.18790	[1]
Solubility	Slightly soluble in acetone and chloroform; very slightly soluble in methanol (with heating)	[6]
Appearance	White to off-white solid	[5]

Experimental Applications and Protocols

The primary application of **p,p'-DDE-d8** is as an internal standard in analytical chemistry, particularly for isotope dilution mass spectrometry (IDMS) techniques such as gas chromatography-tandem mass spectrometry (GC-MS/MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).[3][7] Its use allows for the precise quantification of p,p'-DDE by correcting for variations in sample preparation and instrument response.

General Protocol for Quantification of p,p'-DDE in Biological Samples using GC-MS/MS

This protocol outlines a typical workflow for the analysis of p,p'-DDE in a biological matrix like serum or tissue.

1. Sample Preparation and Fortification:

- A known amount of the sample (e.g., 1 gram of tissue or 1 mL of serum) is accurately weighed or measured.
- The sample is fortified with a known amount of **p,p'-DDE-d8** internal standard solution.

2. Extraction:

- Lipophilic compounds, including p,p'-DDE and the internal standard, are extracted from the matrix. A common method is liquid-liquid extraction (LLE) using organic solvents like a mixture of hexane and dichloromethane.[\[7\]](#)[\[8\]](#)
- Alternatively, solid-phase extraction (SPE) may be employed for cleaner extracts.

3. Clean-up:

- The extract is subjected to a clean-up procedure to remove interfering co-extracted substances. This may involve techniques such as gel permeation chromatography (GPC) or treatment with sulfuric acid.[\[8\]](#)

4. Concentration and Solvent Exchange:

- The cleaned extract is concentrated, often under a gentle stream of nitrogen, to a small volume.
- The solvent is exchanged to one that is compatible with the GC-MS/MS system, such as isooctane.[\[7\]](#)

5. GC-MS/MS Analysis:

- An aliquot of the final extract is injected into the GC-MS/MS system.
- The analytes are separated on a capillary column and detected by the mass spectrometer operating in multiple reaction monitoring (MRM) mode.

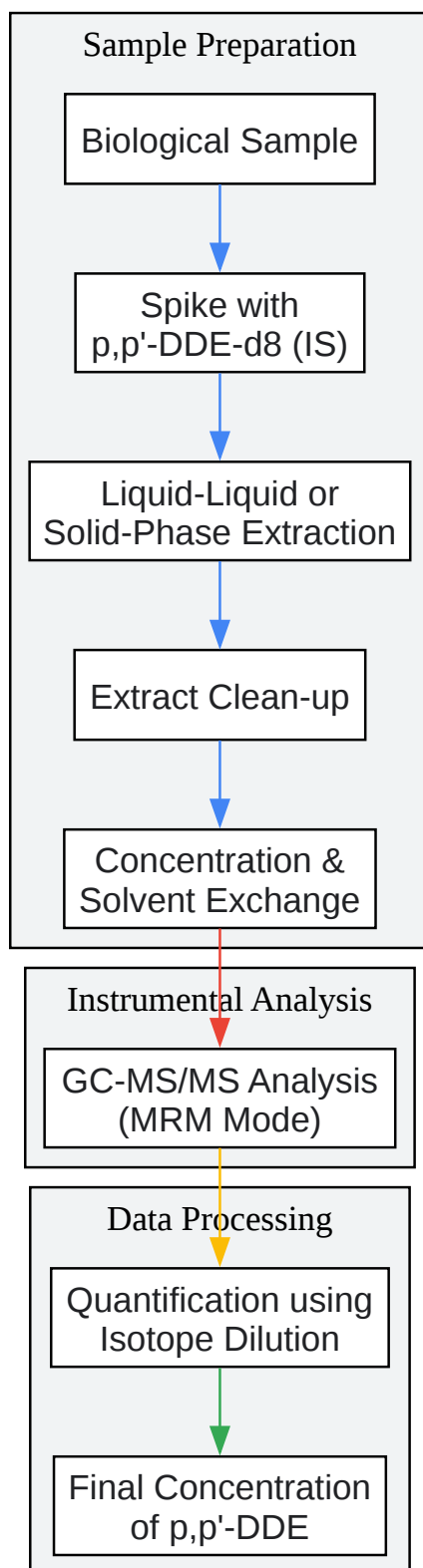
- Specific precursor-to-product ion transitions are monitored for both p,p'-DDE and **p,p'-DDE-d8**.^[7]

6. Quantification:

- The concentration of p,p'-DDE in the original sample is calculated by comparing the peak area ratio of the native analyte to its deuterated internal standard against a calibration curve.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the quantification of p,p'-DDE using **p,p'-DDE-d8** as an internal standard.



[Click to download full resolution via product page](#)

Caption: Workflow for p,p'-DDE quantification.

Biological Relevance of the Analyte

p,p'-DDE is a persistent metabolite of DDT and is known to be a potent antiandrogenic compound.[1][2][3][5] It exerts its effects by inhibiting the binding of androgens to the androgen receptor and subsequent androgen-induced transcriptional activity.[5] Due to its persistence and bioaccumulation, there is significant interest in monitoring its levels in both human populations and the environment. Accurate measurement, facilitated by the use of **p,p'-DDE-d8**, is crucial for assessing exposure and understanding its potential health effects.[4][9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. p,p'-DDE-d8 | CAS#:93952-19-3 | Chemsrce [chemsrc.com]
- 2. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. epa.gov [epa.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. 93952-19-3 CAS MSDS (4,4'-DDE D8) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. Validation of an Analytical Method for Simultaneous Determination of 18 Persistent Organic Pollutants in Trout Using LLE Extraction and GC-MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. epa.gov [epa.gov]
- To cite this document: BenchChem. [p,p'-DDE-d8 CAS number and molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15544721/docs#p-p-dde-d8-cas-number-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)